Technical Sourcing & Application Guide: 3,5-Dibromo-4-fluoro-2-hydroxybenzaldehyde

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Compound of Interest

Compound Name:	*3,5-Dibromo-4-fluoro-2-hydroxybenzaldehyde*
Cat. No.:	*B13528247*

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CAS Registry Number: 886493-33-0 Molecular Formula: $C_7H_3Br_2FO_2$ Molecular Weight: 297.90 g/mol

Part 1: Executive Summary & Strategic Value

In the landscape of medicinal chemistry, **3,5-Dibromo-4-fluoro-2-hydroxybenzaldehyde** represents a high-value "privileged scaffold." Unlike generic building blocks, this compound offers a unique trifecta of reactive handles: a salicylaldehyde core for heterocycle formation, two bromine atoms for orthogonal cross-coupling, and a fluorine substituent for metabolic stability and lipophilicity modulation.

This guide is designed for discovery chemists and procurement managers who need to source this specific isomer reliably. Critical Warning: The market is saturated with structural isomers (e.g., 2-fluoro-4-hydroxy variants) and non-fluorinated analogs. Sourcing errors here are common and costly. This document provides the technical specifications, verified supplier pathways, and quality control (QC) protocols necessary to ensure you receive the correct material.

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Part 2: Critical Identification (The "Isomer Trap")

Before contacting suppliers, you must distinguish the target compound from its commercially prevalent look-alikes. The position of the hydroxyl (-OH) and fluorine (-F) groups is the defining feature.

Structural Comparison Table

Feature	Target Compound	Common Isomer (Avoid)	Non-Fluorinated Analog
Name	3,5-Dibromo-4-fluoro-2-hydroxybenzaldehyde	3,5-Dibromo-2-fluoro-4-hydroxybenzaldehyde	3,5-Dibromo-4-hydroxybenzaldehyde
CAS	886493-33-0	2426639-91-8	2973-77-5
Core	Salicylaldehyde (2-OH)	4-Hydroxybenzaldehyde	4-Hydroxybenzaldehyde
Key Diff.	OH at C2 (Ortho)	OH at C4 (Para)	No Fluorine
NMR Signal	1 Aromatic Singlet	1 Aromatic Doublet (usually)	2 Aromatic Protons (Singlet)

> *Technical Insight: The target compound is a salicylaldehyde derivative. This means the hydroxyl group is ortho to the aldehyde, enabling specific reactions like the formation of salen ligands or benzofurans that the para-isomer cannot undergo.*

Part 3: Commercial Sourcing Landscape

The supply chain for CAS 886493-33-0 is specialized. While major catalog houses list it, they often fulfill orders through specific synthesis partners.

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Tier 1: Primary Stocking Suppliers

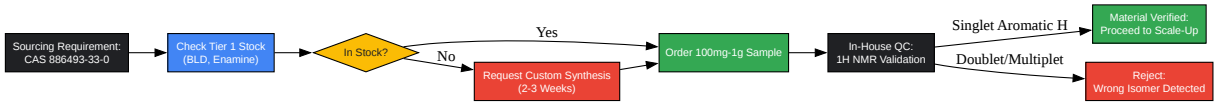
These vendors are most likely to hold physical stock or have validated synthesis routes.

Supplier	Catalog Number	Typical Pack Sizes	Region	Notes
BLD Pharm	BD0154542	100mg, 1g, 5g	China/USA	High reliability for halogenated aromatics. Often the primary source for aggregators.
Enamine	ENAH95E72890	1g, 5g	Ukraine/USA	Major building block manufacturer. Likely the original synthesizer for many Western catalogs.
Sigma-Aldrich	ENAH95E72890	1g, 5g	Global	Resells the Enamine product (note the matching code). Good for simplified procurement but higher cost.
Accel Scientific	(Search CAS)	Custom	USA	Good for bulk inquiries (>10g) and domestic US sourcing.

Sourcing Strategy Diagram

Use the following decision tree to validate your vendor selection process.

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Figure 1: Vendor Qualification & QC Decision Tree. Note the critical NMR checkpoint.

Part 4: Quality Control & Self-Validating Protocol

Trusting the Certificate of Analysis (CoA) is insufficient for this compound due to the high risk of isomer confusion. You must run an internal ^{1}H NMR.

The "One-Proton" Rule

The structure of **3,5-dibromo-4-fluoro-2-hydroxybenzaldehyde** contains only one aromatic proton (at position C6).

Expected ^{1}H NMR Profile (DMSO-d_6):

- Aldehyde (-CHO): Singlet, ~10.0 – 10.3 ppm.
- Phenol (-OH): Broad Singlet, ~11.0 – 12.0 ppm (exchangeable).
- Aromatic (C6-H):Singlet, ~7.6 – 8.0 ppm.

Rejection Criteria:

- If you see a doublet (J ~ 6-9 Hz): You likely have the para-hydroxy isomer (where H3 and H5 or H2/H6 couple).
- If you see two singlets in the aromatic region: You likely have the non-fluorinated analog (3,5-dibromo-4-hydroxybenzaldehyde has two equivalent protons at C2/C6).
- If you see a doublet with large coupling (J ~ 8-11 Hz): This indicates H-F coupling, which shouldn't happen to the C6 proton in this specific substitution pattern (C6 is para to Br, meta

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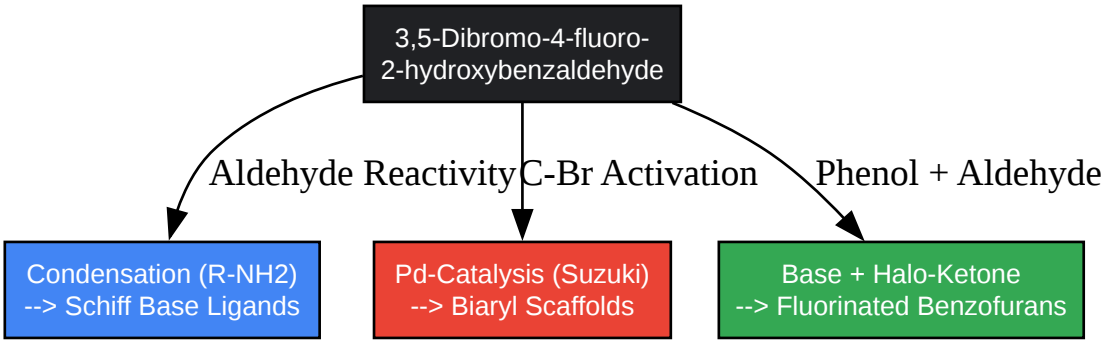
to F).

Part 5: Synthetic Utility & Applications

This compound is a versatile intermediate. Its specific substitution pattern allows for "programmed" reactivity, where different sites can be modified sequentially.

Functionalization Pathways

- Schiff Base Formation (Ligand Synthesis):
  - Reaction: Condensation with primary amines ($R-NH_2$).
  - Utility: The ortho-OH and aldehyde form a binding pocket for metal ions (Salen/Salphen ligands), used in asymmetric catalysis. The Fluorine atom electronically tunes the metal center.
- Suzuki-Miyaura Coupling:
  - Reaction: Pd-catalyzed coupling at the C3 or C5 bromine positions.
  - Selectivity: The C5 bromine (para to the aldehyde) is typically more reactive than the C3 bromine (sterically crowded by OH and CHO), allowing for regiospecific arylation.
- Benzofuran Synthesis:
  - Reaction: Reaction with alpha-halo ketones under basic conditions.
  - Mechanism:[1][2][3] The phenol acts as a nucleophile, followed by cyclization onto the aldehyde.



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Figure 2: Synthetic divergence from the core scaffold. The fluorine atom remains intact to modulate bioactivity.

References

- PubChem Compound Summary. "**3,5-dibromo-4-fluoro-2-hydroxybenzaldehyde** (CAS 886493-33-0)." National Library of Medicine. [Link]

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- To cite this document: BenchChem. [Technical Sourcing & Application Guide: 3,5-Dibromo-4-fluoro-2-hydroxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13528247/docs#technical-sourcing-application-guide-3-5-dibromo-4-fluoro-2-hydroxybenzaldehyde]

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